

Proper Disposal of Methyl 4-iodobenzoate: A Comprehensive Guide

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Compound of Interest		
Compound Name:	Methyl 4-iodobenzoate	
Cat. No.:	B147186	Get Quote

For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount. This guide provides essential safety and logistical information for the proper disposal of **Methyl 4-iodobenzoate**, ensuring laboratory safety and environmental compliance.

Physicochemical and Hazard Data

Methyl 4-iodobenzoate is a beige, powder-like solid.[1] While comprehensive toxicological properties have not been fully investigated, it is known to cause eye, skin, and respiratory tract irritation.[2] It is also recognized as being toxic to aquatic life with long-lasting effects.[1]



Property	Value	Source
Molecular Formula	C8H7IO2	[1]
Molecular Weight	262.04 g/mol	[1][3]
Appearance	Beige Powder Solid	[1]
Melting Point	112-116 °C	[3]
CAS Number	619-44-3	[1]
Hazards	Causes eye, skin, and respiratory irritation.[2] Toxic to aquatic life with long-lasting effects.[1]	[1][2]
Storage	Store in a cool, dry, well- ventilated place. Keep container tightly closed and protected from light.[1][2]	[1][2]

Safe Handling and Personal Protective Equipment (PPE)

To ensure personal safety when handling **Methyl 4-iodobenzoate**, the following personal protective equipment should be utilized.



PPE	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles.
Hand Protection	Wear appropriate protective gloves (e.g., Nitrile rubber, Neoprene) to prevent skin exposure.[1]
Respiratory Protection	Under normal use with adequate ventilation, no respiratory protection is needed. For large-scale use, emergencies, or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 136 approved respirator with a particle filter.[1]
Body Protection	Wear appropriate protective clothing to prevent skin exposure.[1]

Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[2]

Spill and Leak Containment Protocol

In the event of a spill, immediate and appropriate action is crucial to prevent contamination and exposure.

Experimental Protocol for Spill Cleanup:

- Ensure Proper Ventilation: Immediately ensure the area is well-ventilated to control airborne dust levels.[2]
- Evacuate Unnecessary Personnel: Limit access to the spill area to essential, properly protected personnel.
- Don Appropriate PPE: Before addressing the spill, equip yourself with the PPE detailed in the table above.
- Contain the Spill: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[4]



- Clean Up the Spill:
 - Carefully sweep up the spilled solid material.[1][2]
 - Avoid generating dusty conditions during cleanup.[2]
 - Place the swept-up material into a suitable, labeled container for disposal.[1][2]
- Decontaminate the Area: Once the solid material is removed, decontaminate the spill area according to standard laboratory procedures.
- Wash Hands Thoroughly: After handling, wash hands and any exposed skin thoroughly.

Proper Disposal Procedure

Methyl 4-iodobenzoate and its container must be disposed of as hazardous waste.[1] Adherence to local, state, and federal regulations is mandatory.

Experimental Protocol for Disposal:

- Waste Classification: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste, as per US EPA guidelines in 40 CFR Parts 261.3.[2] Methyl 4-iodobenzoate waste is classified as hazardous.[1]
- Containerization:
 - Collect waste Methyl 4-iodobenzoate in a suitable, properly labeled, and closed container.
 - Contaminated packaging should be disposed of as unused product.[4]
- Engage a Licensed Disposal Service: Arrange for disposal through a licensed professional waste disposal service.[4]
- Incineration (Preferred Method): The recommended method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4]



• Environmental Precaution: Do not flush the material into surface water or any sewer system.

[1]

Disposal Workflow



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Caption: Workflow for the proper disposal of **Methyl 4-iodobenzoate** waste.

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